

# A Technical Guide to the Physical Properties of Docosyl Stearate

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## Compound of Interest

Compound Name: Behenyl stearate

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Docosyl stearate (also known as **behenyl stearate**) is a saturated wax ester formed from the esterification of stearic acid and docosanol (behenyl alcohol). As a long-chain ester, its physical properties are primarily dictated by the significant van der Waals forces between its long hydrocarbon chains. This guide provides an in-depth overview of the core physical characteristics of docosyl stearate, detailed experimental methodologies for their determination, and logical diagrams to illustrate its synthesis and property analysis.

## Core Physical and Chemical Properties

Docosyl stearate is a waxy solid at room temperature, a characteristic stemming from its high molecular weight and long, saturated fatty acid and alcohol chains.<sup>[1]</sup> This physical state makes it a valuable ingredient in cosmetic and pharmaceutical formulations as a thickening agent, emollient, and structurant.<sup>[2]</sup>

## Quantitative Physical Data

The following table summarizes the key quantitative physical and chemical properties of docosyl stearate.

Property	Value	Source(s)
IUPAC Name	Docosyl octadecanoate	[1]
Synonyms	Behenyl stearate, Stearic acid behenyl ester	[1][3]
CAS Number	22413-03-2	[1][3]
Molecular Formula	C <sub>40</sub> H <sub>80</sub> O <sub>2</sub>	[1][3]
Molecular Weight	593.06 g/mol	[3][4]
Appearance	White to off-white solid, powder, or lump	[1]
Melting Point	No definitive experimental value found in the searched literature. A calculated value (Tfus) is 89.83 °C (362.98 K) by the Joback Method.	
Boiling Point	589.1 °C at 760 mmHg	[4]
Density	0.984 g/cm <sup>3</sup> at 20 °C	[4]
Flash Point	322.8 °C	[4]
Vapor Pressure	7.42 x 10 <sup>-14</sup> mmHg at 25 °C	[4]
Refractive Index	1.458	[4]
Water Solubility	Insoluble (predicted). A calculated log <sub>10</sub> WS (in mol/l) is -15.43.	
Organic Solvent Solubility	Expected to be soluble in non-polar organic solvents.	

Note on Melting Point: While a specific experimental melting point for pure docosyl stearate was not found in the compiled search results, related long-chain esters and waxes have distinct melting ranges. For instance, commercial products containing behenyl alcohol and other

stearates exhibit melting points in the 55-70°C range.[5][6] The precursor, stearic acid, has a melting point of approximately 69.3 °C.

## Experimental Protocols

The determination of the physical properties of a waxy solid like docosyl stearate requires specific and standardized methodologies. Below are detailed protocols for key experiments.

### Melting Point Determination (Cooling Curve Method - ASTM D87)

Given its crystalline, waxy nature, the cooling curve method is a suitable standard for determining the melting point of docosyl stearate. This method measures the temperature at which the molten substance first shows a minimum rate of temperature change during cooling due to the release of the latent heat of fusion.

Methodology:

- **Sample Preparation:** A sample of docosyl stearate is melted slowly in a container to a temperature at least 8°C above its expected melting point.
- **Apparatus Setup:** A 51 mm column of the molten wax is placed in a standard test tube. A calibrated ASTM melting point thermometer is inserted through a cork into the test tube, ensuring the thermometer bulb is 10 mm from the bottom.
- **Cooling Assembly:** The test tube assembly is placed into an air bath, which is then surrounded by a water bath maintained at a constant temperature between 16°C and 28°C.
- **Data Collection:** As the molten wax cools, temperature readings are taken and recorded every 15 seconds to the nearest 0.05°C.
- **Analysis:** The temperature readings are plotted against time. As the wax begins to solidify, the rate of cooling slows, creating a plateau in the cooling curve. The temperature at this plateau is the melting point. The average of the first five consecutive readings within this plateau that agree within 0.1°C is reported as the final melting point.

### Solubility Determination

The solubility of docosyl stearate can be determined qualitatively and quantitatively in various solvents. As a non-polar molecule, it is expected to be insoluble in polar solvents like water but soluble in non-polar organic solvents.

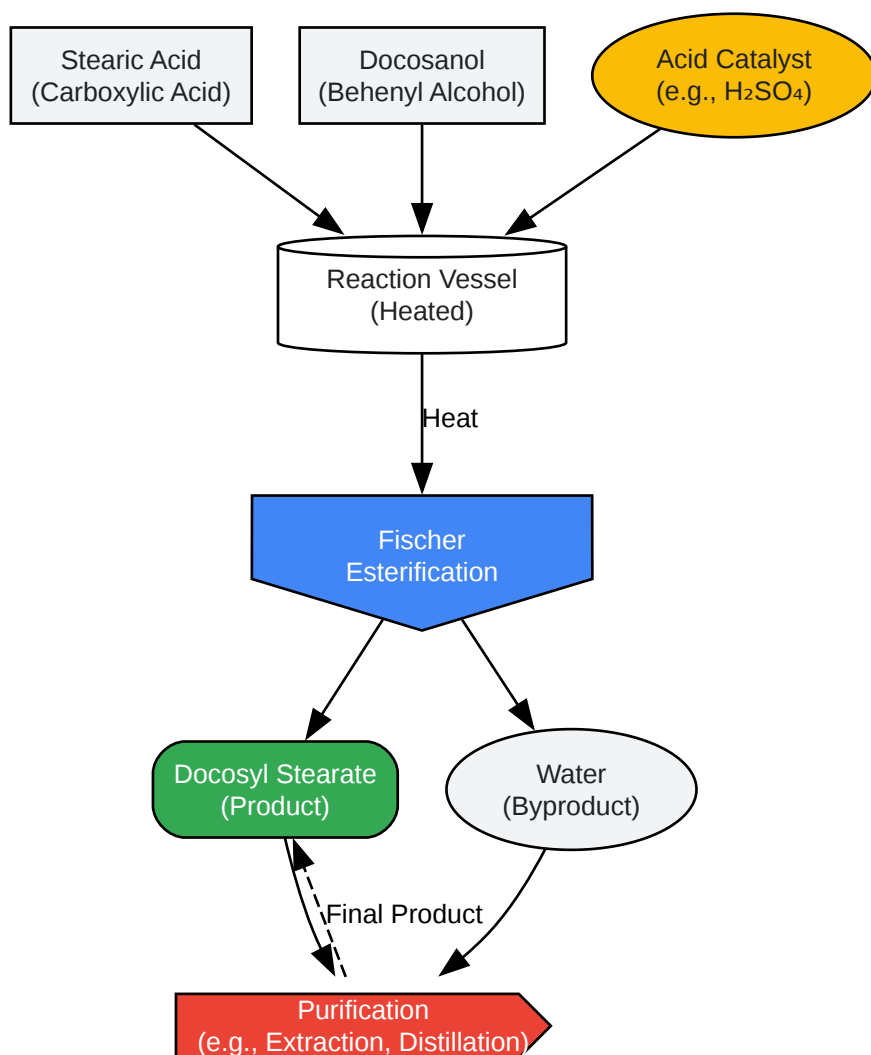
#### Methodology:

- **Solvent Selection:** A range of solvents with varying polarities should be selected (e.g., water, ethanol, acetone, ethyl acetate, hexane).
- **Qualitative Assessment:**
  - To a test tube, add approximately 25 mg of docosyl stearate.
  - Add 0.75 mL of the selected solvent in small portions, shaking vigorously after each addition.
  - Observe if the solid dissolves completely. Record the substance as "soluble," "partially soluble," or "insoluble."
- **Quantitative Assessment (Gravimetric Method):**
  - Prepare a saturated solution of docosyl stearate in a chosen organic solvent at a specific temperature (e.g., 25°C) by adding an excess of the solid to the solvent and stirring until equilibrium is reached.
  - Carefully transfer a known volume or mass of the clear, supernatant liquid to a pre-weighed container.
  - Evaporate the solvent completely under controlled conditions (e.g., in a fume hood or using a rotary evaporator).
  - Weigh the container with the remaining solid residue.
  - The solubility can then be calculated and expressed in units such as g/100 mL or mol/L.

## Logical and Workflow Visualizations

### Synthesis of Docosyl Stearate

Docosyl stearate is typically synthesized via a Fischer esterification reaction. This process involves the reaction of stearic acid (a carboxylic acid) with docosanol (an alcohol) in the presence of an acid catalyst.

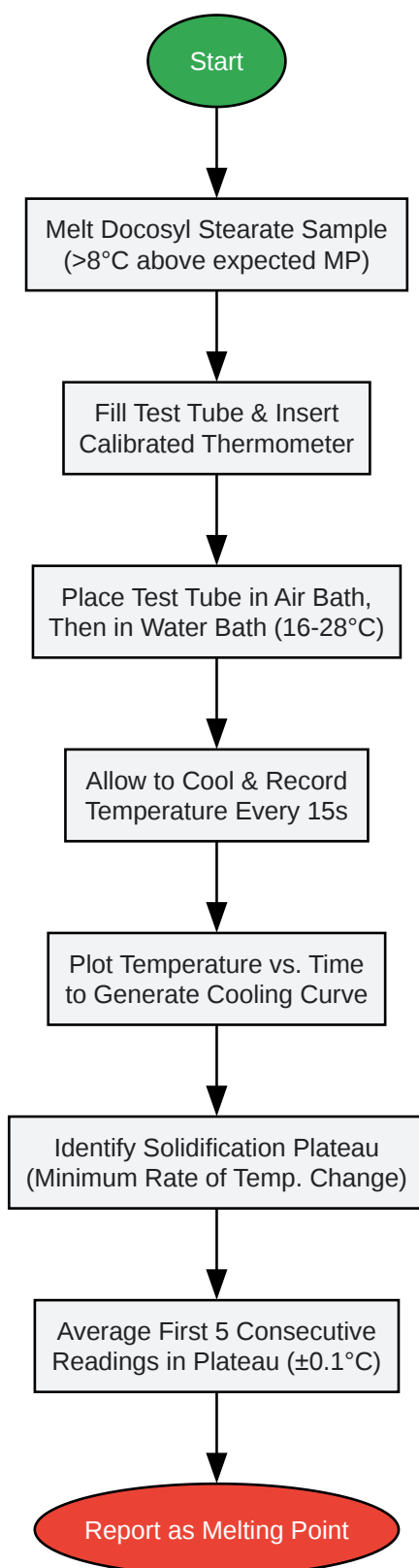


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Caption: Synthesis of Docosyl Stearate via Fischer Esterification.

## Experimental Workflow for Melting Point Determination

The workflow for determining the melting point using the ASTM D87 standard follows a precise sequence of steps to ensure accuracy and reproducibility.



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Caption: Workflow for ASTM D87 Melting Point Determination.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Docosyl Stearate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584874#physical-properties-of-docosyl-stearate]

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